

(R,S)-Boc-2-amino-tetradecanoic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (R,S)-Boc-2-amino-tetradecanoic acid

Cat. No.: B154297

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CAS Number: 129850-62-0

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on **(R,S)-Boc-2-amino-tetradecanoic acid**. This document provides detailed information on its physicochemical properties, synthesis, analytical characterization, and applications, with a focus on its role in peptide synthesis and the biological significance of the broader class of N-acyl amino acids.

Physicochemical Properties

(R,S)-Boc-2-amino-tetradecanoic acid is a synthetic amino acid derivative featuring a tert-butoxycarbonyl (Boc) protecting group on the alpha-amino group and a C14 fatty acid chain.[\[1\]](#) [\[2\]](#) This lipoamino acid is a versatile building block in synthetic chemistry, particularly in the fields of peptide science and drug discovery.

Property	Value	Reference
CAS Number	129850-62-0	[1] [2]
Molecular Formula	C ₁₉ H ₃₇ NO ₄	[1] [2]
Molecular Weight	343.51 g/mol	[1] [2]
Appearance	White powder	[1] [2]
Melting Point	56-63 °C	[1] [2]
Purity	≥ 99% (HPLC)	[1] [2]
Storage Conditions	0-8 °C	[1] [2]

Synthesis and Purification

The synthesis of **(R,S)-Boc-2-amino-tetradecanoic acid** involves the protection of the amino group of 2-aminotetradecanoic acid with a tert-butoxycarbonyl (Boc) group. A general and adaptable experimental protocol is provided below.

Experimental Protocol: Synthesis of (R,S)-Boc-2-amino-tetradecanoic acid

Materials:

- (R,S)-2-aminotetradecanoic acid
- Di-tert-butyl dicarbonate ((Boc)₂O)
- Sodium hydroxide (NaOH)
- Dioxane
- Water (deionized)
- Ethyl acetate
- 5% aqueous citric acid solution

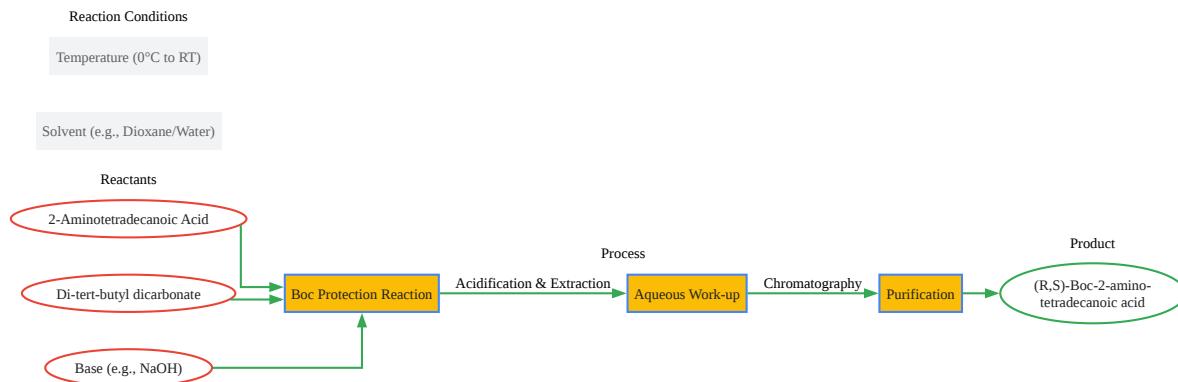
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

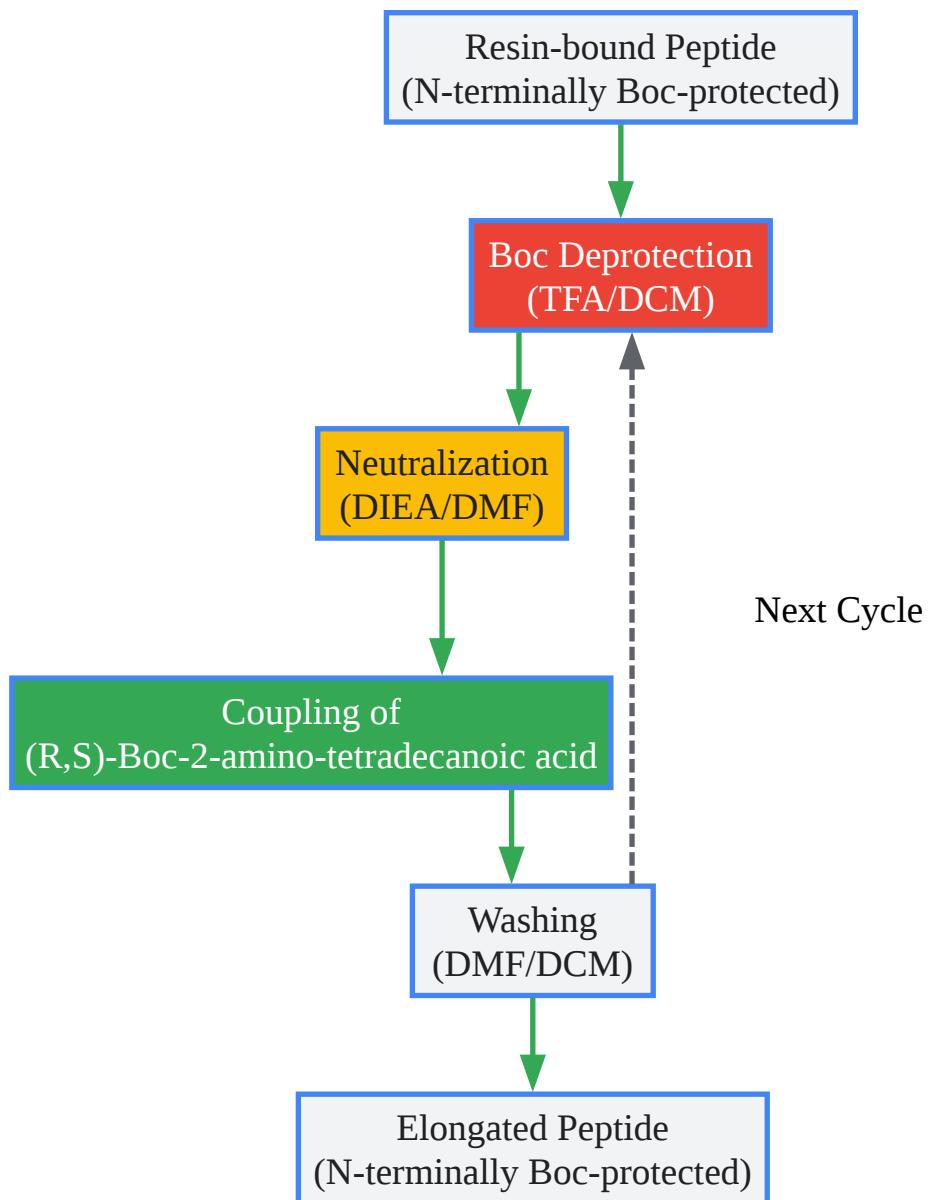
Procedure:

- **Dissolution:** In a round-bottom flask, dissolve (R,S)-2-aminotetradecanoic acid (1 equivalent) in a 1:1 mixture of dioxane and 1M aqueous sodium hydroxide solution.
- **Boc Protection:** Cool the solution to 0 °C in an ice bath. Add di-tert-butyl dicarbonate ($(\text{Boc})_2\text{O}$) (1.1 equivalents) portion-wise while stirring vigorously.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir overnight.
- **Work-up:**
 - Concentrate the reaction mixture under reduced pressure to remove the dioxane.
 - Wash the remaining aqueous solution with ethyl acetate (2x) to remove any unreacted $(\text{Boc})_2\text{O}$.
 - Acidify the aqueous layer to pH 3-4 with a 5% aqueous citric acid solution.
 - Extract the product with ethyl acetate (3x).
 - Combine the organic extracts, wash with brine, and dry over anhydrous sodium sulfate.
- **Purification:**
 - Filter the solution and evaporate the solvent under reduced pressure to obtain the crude product.

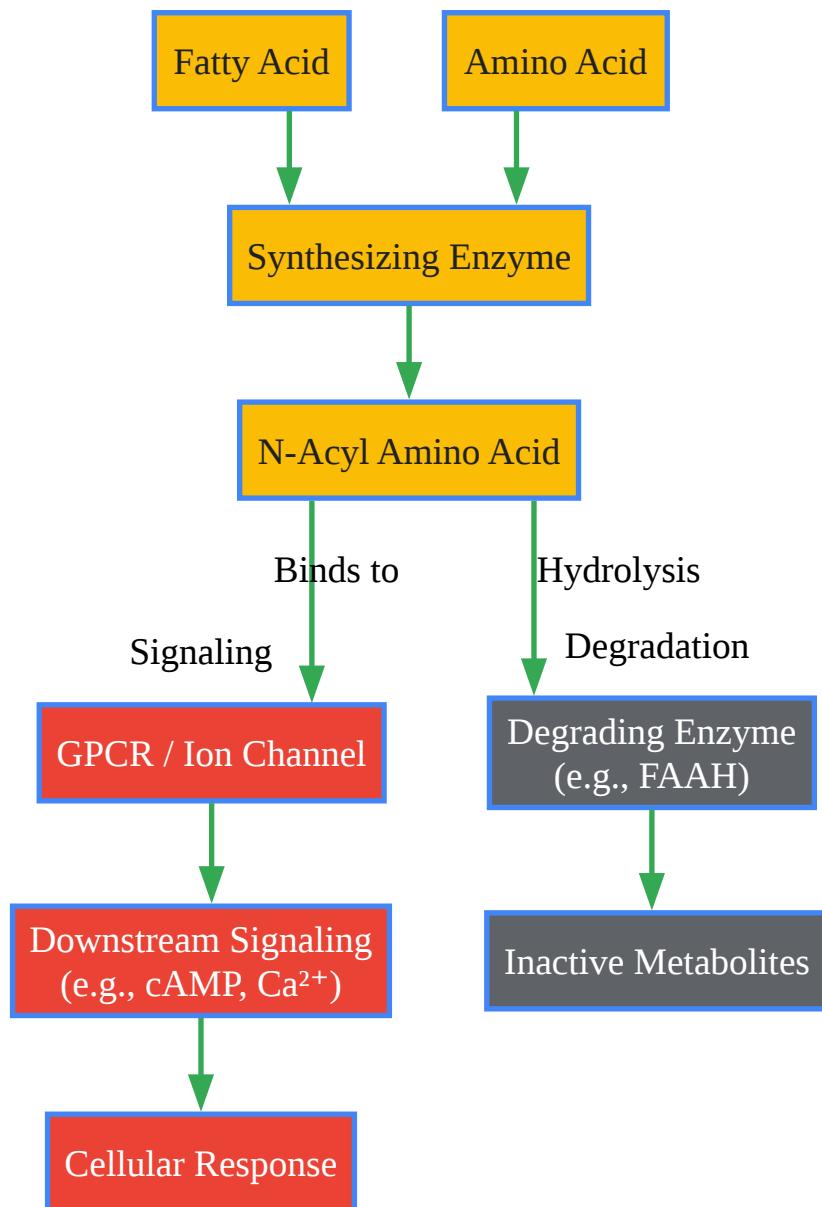
- Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield pure **(R,S)-Boc-2-amino-tetradecanoic acid**.

Workflow for Boc Protection:





Biosynthesis

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References

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